

Analytical Standards and Reference Materials for Flamprop-Isopropyl: Application Notes and Protocols

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Compound of Interest

Compound Name: *Flamprop-isopropyl*

Cat. No.: *B166160*

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Introduction

Flamprop-isopropyl is a selective herbicide used for the post-emergence control of wild oats in wheat. Accurate and reliable analytical methods are crucial for monitoring its presence in environmental samples, ensuring food safety, and for research and development purposes. These application notes provide detailed protocols for the quantitative analysis of **flamprop-isopropyl** using High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS), supported by certified analytical standards and reference materials.

Analytical Standards and Reference Materials

The quality and accuracy of analytical measurements are fundamentally dependent on the use of high-purity, certified analytical standards and reference materials. Several reputable suppliers offer **flamprop-isopropyl** and its active enantiomer, flamprop-M-isopropyl, with detailed certificates of analysis.

Key Properties:

Property	Flamprop-isopropyl	Flamprop-M-isopropyl
CAS Number	52756-22-6	57973-67-8
Molecular Formula	C ₁₉ H ₁₉ ClFNO ₃	C ₁₉ H ₁₉ ClFNO ₃
Molecular Weight	363.81 g/mol	363.81 g/mol
IUPAC Name	propan-2-yl 2-(N-benzoyl-3-chloro-4-fluoroanilino)propanoate	propan-2-yl (2R)-2-(N-benzoyl-3-chloro-4-fluoroanilino)propanoate

Table 1: Physicochemical Properties of **Flamprop-isopropyl** and Flamprop-M-isopropyl.

Suppliers of Analytical Standards:

- Sigma-Aldrich (TraceCERT®): Provides certified reference materials (CRMs) produced and certified in accordance with ISO/IEC 17025 and ISO 17034. These standards are traceable to primary materials from national metrology institutes (NMIs).[\[1\]](#)
- LGC Standards: Offers **flamprop-isopropyl** reference standards for environmental testing. [\[2\]](#)
- CRM LABSTANDARD: Supplies analytical standards of **flamprop-isopropyl** and flamprop-M-isopropyl in neat form.[\[3\]](#)[\[4\]](#)

It is imperative to consult the Certificate of Analysis (CoA) provided by the supplier for the exact purity, concentration, and storage conditions of the standard.

Experimental Protocols

Quantitative Analysis of Flamprop-isopropyl in Soil Samples by GC-MS

This protocol describes the extraction and quantification of **flamprop-isopropyl** residues from soil matrices.

a. Sample Preparation and Extraction Workflow



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Caption: Workflow for soil sample preparation and extraction.

b. Materials and Reagents:

- **Flamprop-isopropyl** certified reference standard
- Acetonitrile (HPLC grade)
- Ethyl acetate (HPLC grade)
- Anhydrous sodium sulfate
- Solid Phase Extraction (SPE) C18 cartridges (500mg, 6mL)
- 0.22 µm PTFE syringe filters

c. Instrumentation and Conditions:

Parameter	Setting
Gas Chromatograph	Agilent 7890A or equivalent
Mass Spectrometer	Agilent 5975C or equivalent
Column	DB-5ms (30 m x 0.25 mm ID, 0.25 µm film thickness)
Carrier Gas	Helium at a constant flow of 1.2 mL/min
Inlet Temperature	280 °C
Injection Volume	1 µL (splitless mode)
Oven Program	Initial 100 °C for 1 min, ramp to 280 °C at 15 °C/min, hold for 5 min
MS Source Temp.	230 °C
MS Quad Temp.	150 °C
Acquisition Mode	Selected Ion Monitoring (SIM)
Quantifier Ion (m/z)	105
Qualifier Ions (m/z)	276, 322

Table 2: GC-MS Operating Conditions.

d. Protocol:

- Extraction: Weigh 10 g of a homogenized soil sample into a 50 mL centrifuge tube. Add 20 mL of acetonitrile and vortex vigorously for 2 minutes.
- Centrifugation: Centrifuge the sample at 4000 rpm for 10 minutes.
- Supernatant Collection: Carefully decant the supernatant into a clean tube.
- SPE Cleanup: Condition a C18 SPE cartridge with 5 mL of acetonitrile followed by 5 mL of deionized water. Load the supernatant onto the cartridge.

- Elution: Elute the analyte with 10 mL of acetonitrile.
- Concentration: Evaporate the eluate to dryness under a gentle stream of nitrogen at 40 °C.
- Reconstitution: Reconstitute the residue in 1 mL of ethyl acetate. Filter through a 0.22 µm PTFE syringe filter into a GC vial.
- Analysis: Inject 1 µL of the prepared sample into the GC-MS system.

e. Calibration:

Prepare a series of calibration standards of **flamprop-isopropyl** in ethyl acetate at concentrations ranging from 0.01 to 1.0 µg/mL. Plot the peak area against the concentration to generate a calibration curve.

Quantitative Analysis of Flamprop-isopropyl in Wheat Samples by HPLC-UV

This protocol details the analysis of **flamprop-isopropyl** residues in wheat grain.

a. Sample Preparation and Analysis Workflow



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Caption: Workflow for wheat sample preparation and HPLC analysis.

b. Materials and Reagents:

- **Flamprop-isopropyl** certified reference standard
- Acetonitrile (HPLC grade)
- Deionized water
- Primary Secondary Amine (PSA) sorbent

- C18 bulk sorbent
- Anhydrous magnesium sulfate
- 0.22 µm Nylon syringe filters

c. Instrumentation and Conditions:

Parameter	Setting
HPLC System	Agilent 1260 Infinity or equivalent
Detector	UV-Vis Detector
Column	C18 column (4.6 x 150 mm, 5 µm)
Mobile Phase	Acetonitrile:Water (70:30, v/v)
Flow Rate	1.0 mL/min
Injection Volume	20 µL
Column Temperature	30 °C
Detection Wavelength	254 nm

Table 3: HPLC-UV Operating Conditions.

d. Protocol:

- Extraction: Weigh 10 g of homogenized wheat sample into a 50 mL centrifuge tube. Add 20 mL of acetonitrile and homogenize for 3 minutes.
- Salting Out: Add 4 g of anhydrous magnesium sulfate and 1 g of sodium chloride. Vortex immediately for 1 minute.
- Centrifugation: Centrifuge at 5000 rpm for 10 minutes.
- Dispersive SPE (d-SPE) Cleanup: Transfer 1 mL of the supernatant to a 2 mL microcentrifuge tube containing 150 mg of PSA and 150 mg of C18 sorbent.

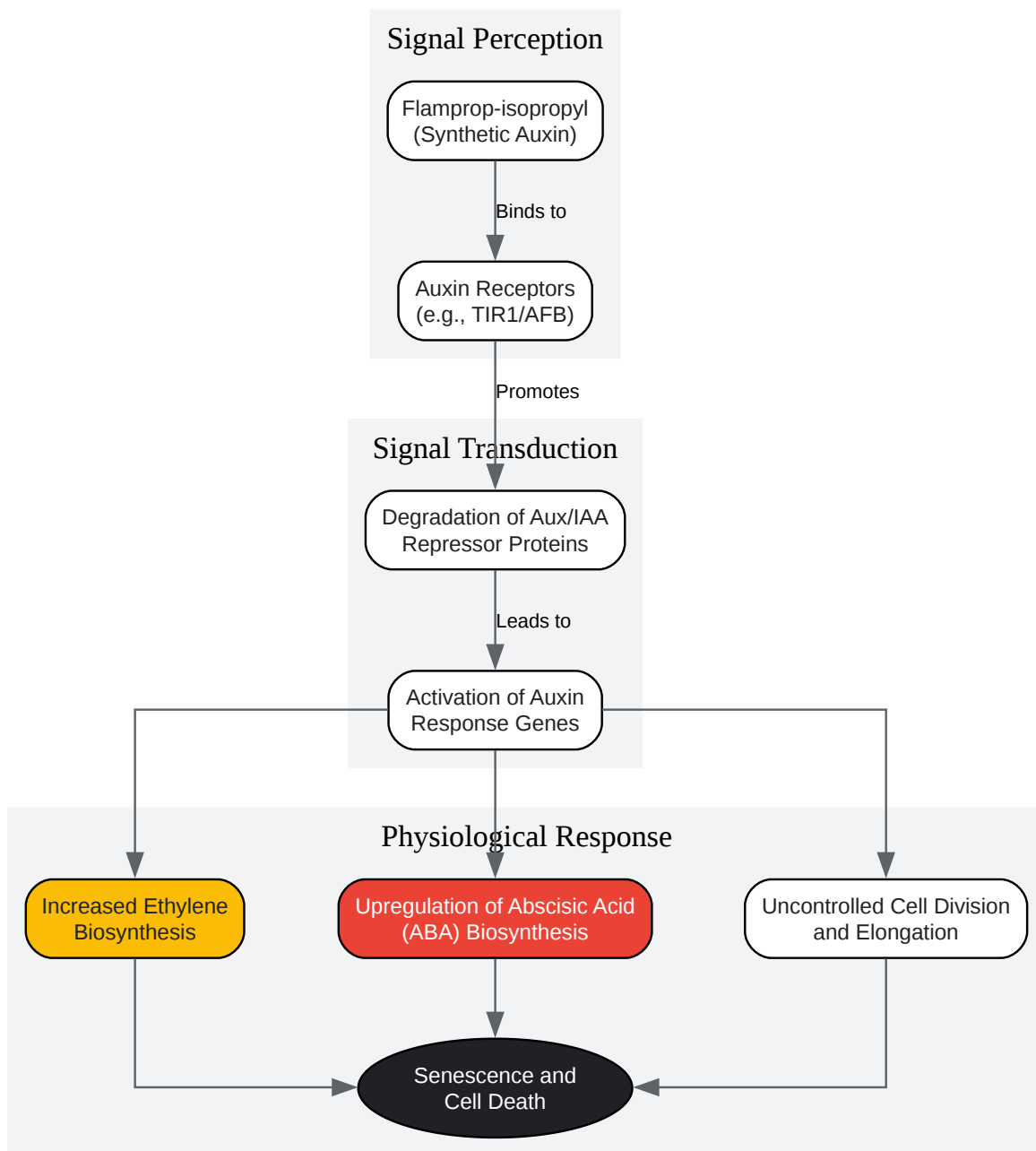
- Vortex and Centrifuge: Vortex for 30 seconds and then centrifuge at 10,000 rpm for 5 minutes.
- Filtration: Filter the supernatant through a 0.22 µm nylon syringe filter into an HPLC vial.
- Analysis: Inject 20 µL of the prepared sample into the HPLC-UV system.

e. Calibration:

Prepare matrix-matched calibration standards by spiking blank wheat extract with **flamprop-isopropyl** standard solution to achieve concentrations ranging from 0.05 to 2.0 µg/mL. Plot the peak area against the concentration to construct the calibration curve.

Mode of Action: Disruption of Auxin Signaling

Flamprop-isopropyl is classified as a synthetic auxin herbicide. Its mode of action involves mimicking the natural plant hormone auxin (indole-3-acetic acid, IAA), leading to a disruption of normal plant growth processes. At herbicidal concentrations, it causes an uncontrolled and disorganized growth response in susceptible plants, ultimately leading to their death. The key events in the signaling pathway are depicted below.



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Caption: Simplified signaling pathway of synthetic auxin herbicides.

The binding of the synthetic auxin to its receptor promotes the degradation of transcriptional repressor proteins (Aux/IAA). This, in turn, allows for the expression of auxin-responsive genes,

leading to an overproduction of ethylene and abscisic acid (ABA). This hormonal imbalance results in uncontrolled cell division, elongation, and ultimately, senescence and plant death.

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